

In vivo validation of 3',5,5'-Trichlorosalicylanilide's therapeutic potential

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Compound of Interest

Compound Name: 3',5,5'-Trichlorosalicylanilide

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In Vivo Therapeutic Potential of Salicylanilides: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This guide provides a comparative overview of the in vivo therapeutic potential of halogenated salicylanilides, with a primary focus on the well-documented anticancer agent, niclosamide, as a representative of this class. While direct in vivo validation data for **3',5,5'-**

Trichlorosalicylanilide is not readily available in published literature, the extensive research on structurally and mechanistically similar compounds like niclosamide offers valuable insights into its potential efficacy and mechanisms of action. This document summarizes key in vivo experimental data, details relevant experimental protocols, and visualizes the critical signaling pathways modulated by this class of compounds.

Introduction

Halogenated salicylanilides are a class of compounds historically used as anthelmintics in both human and veterinary medicine.[1] Recently, this class has garnered significant attention for its potential in oncology, with niclosamide emerging as a promising repurposed drug for cancer therapy.[2][3][4] These compounds are known to exert their therapeutic effects through various mechanisms, including the disruption of mitochondrial function and the modulation of key signaling pathways often dysregulated in cancer, such as Wnt/ β -catenin, STAT3, and mTOR.[3] [5] This guide will compare the in vivo performance of these compounds to provide a framework for evaluating the therapeutic potential of **3',5,5'-Trichlorosalicylanilide** and other novel salicylanilide derivatives.

Comparative In Vivo Efficacy of Halogenated Salicylanilides

Due to the limited specific in vivo data for **3',5,5'-Trichlorosalicylanilide**, this section focuses on the in vivo anticancer efficacy of niclosamide in various xenograft models.

Table 1: In Vivo Anticancer Efficacy of Niclosamide in Xenograft Models

Cancer Type	Animal Model	Cell Line	Treatment Regimen	Key Findings
Pancreatic Cancer	Nude Mice	PANC-1	Niclosamide administered to mice with established subcutaneous tumors.	Significantly inhibited tumor xenograft growth. Reduced expression of Ki67, α -SMA, vimentin, and collagen type I, and increased expression of E-cadherin.[6]
Breast Cancer	Female BALB/c Mice	4T1	Intraperitoneal administration of 20 mg/kg/day niclosamide.	Suppressed tumor growth, reduced the number of myeloid-derived suppressor cells (MDSCs) in tumor tissues, and blocked the formation of pulmonary metastases.[7][8]
HER2-Positive Breast Cancer (Cisplatin-Resistant)	Nude Mice	BT474-R	Niclosamide (20 mg/kg/day) alone or in combination with cisplatin (2 mg/kg/week).	Niclosamide alone and in combination with cisplatin significantly inhibited the growth of xenograft tumors compared with cisplatin alone.[9]

Table 2: In Vivo Anthelmintic Efficacy of Other Salicylanilides

Compound	Target Parasite	Animal Model	Key Findings
Closantel & Rafoxanide	Haemonchus spp. and Fasciola spp.	Sheep and Cattle	Extensively used for the control of these parasitic infestations. [1] Evidence of cross-resistance between rafoxanide and closantel.[10][11]

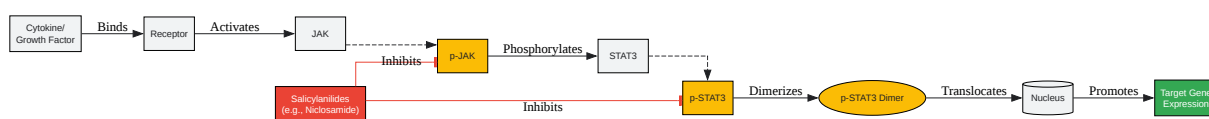
Key Signaling Pathways Modulated by Salicylanilides

Salicylanilides, including niclosamide, have been shown to modulate several critical signaling pathways involved in cancer cell proliferation, survival, and metastasis.

STAT3 Signaling Pathway

The Signal Transducer and Activator of Transcription 3 (STAT3) is a transcription factor that is often constitutively activated in many cancers, promoting tumor growth and survival.

Salicylanilide derivatives have been identified as inhibitors of the STAT3 signaling pathway.[6] [12]

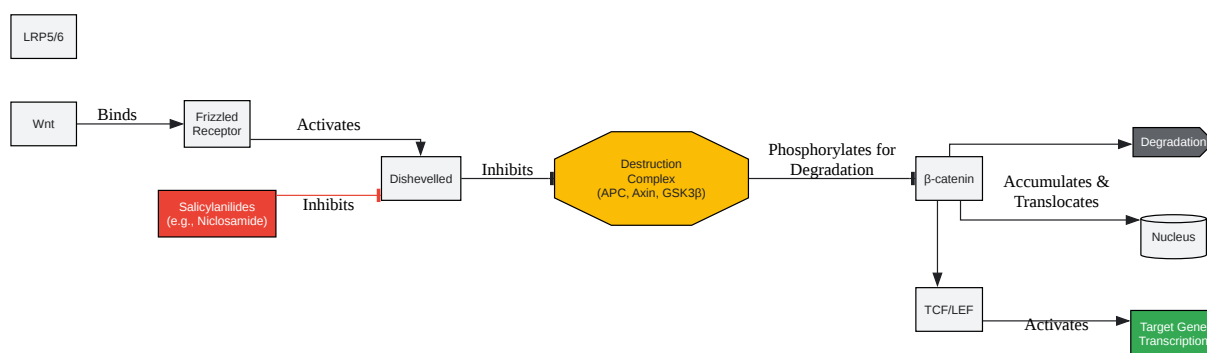


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Inhibition of the STAT3 signaling pathway by salicylanilides.

Wnt/ β -catenin Signaling Pathway

The Wnt/ β -catenin signaling pathway plays a crucial role in embryonic development and tissue homeostasis. Its aberrant activation is a hallmark of many cancers. Niclosamide has been shown to inhibit this pathway.[13][14]

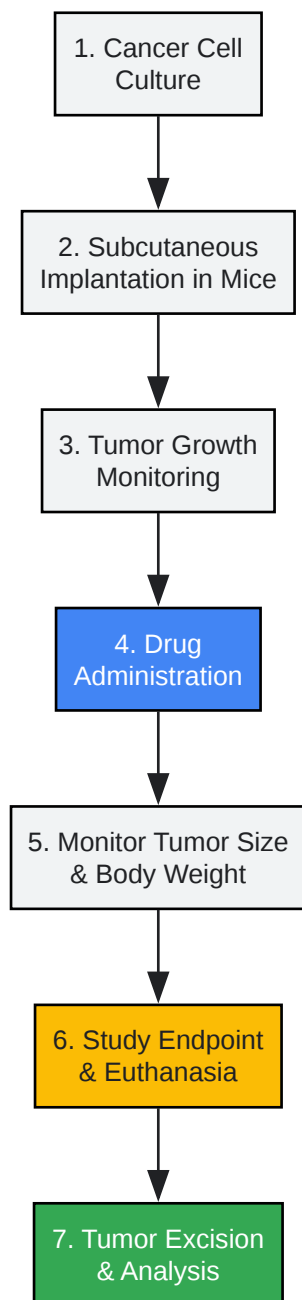
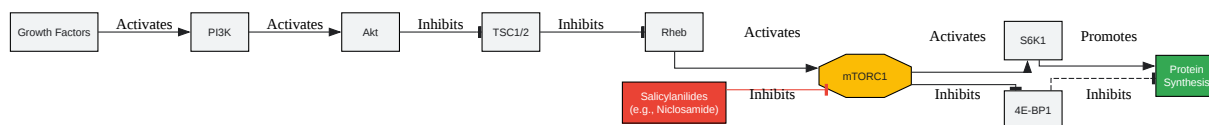


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Inhibition of the Wnt/ β -catenin pathway by salicylanilides.

mTOR Signaling Pathway

The mammalian target of rapamycin (mTOR) signaling pathway is a central regulator of cell growth, proliferation, and metabolism. Dysregulation of this pathway is common in cancer. Niclosamide has been shown to inhibit mTORC1 signaling.[2][3]



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